

2-Chloro-4-(hydroxymethyl)phenol IUPAC name and structure

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Compound of Interest

Compound Name: 2-Chloro-4-(hydroxymethyl)phenol

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An In-Depth Technical Guide to **2-Chloro-4-(hydroxymethyl)phenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-4-(hydroxymethyl)phenol**, a key chemical intermediate. The document details its chemical identity, properties, synthesis, and safety considerations, presenting data in a clear and accessible format for scientific professionals.

Chemical Identity and Structure

2-Chloro-4-(hydroxymethyl)phenol is an aromatic organic compound. Its structure consists of a phenol ring substituted with a chlorine atom at the ortho-position (C2) and a hydroxymethyl group at the para-position (C4) relative to the primary hydroxyl group.

- IUPAC Name: **2-Chloro-4-(hydroxymethyl)phenol**
- CAS Number: 21993-37-9
- Molecular Formula: $C_7H_7ClO_2$
- Molecular Weight: 158.58 g/mol

The structure of this molecule makes it a useful building block in organic synthesis, particularly in the development of more complex molecules.

Caption: Chemical structure of **2-Chloro-4-(hydroxymethyl)phenol**.

Physicochemical Properties

A summary of the key quantitative data for **2-Chloro-4-(hydroxymethyl)phenol** is provided below. This data is essential for handling, reaction setup, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₇ H ₇ ClO ₂	-
Molecular Weight	158.58 g/mol	-
Appearance	White to off-white crystalline powder	
Melting Point	97-101 °C	
Boiling Point	Data not readily available	
Solubility	Data not readily available	-
pKa	Data not readily available	-

Synthesis Protocol

2-Chloro-4-(hydroxymethyl)phenol is typically synthesized via the hydroxymethylation of 2-chlorophenol. This electrophilic aromatic substitution reaction introduces a hydroxymethyl group onto the phenol ring, directed primarily to the para-position due to the ortho-para directing nature of the hydroxyl group.

Experimental Workflow: Synthesis from 2-Chlorophenol

The following diagram outlines the general workflow for the synthesis.

Caption: General workflow for the synthesis of **2-Chloro-4-(hydroxymethyl)phenol**.

Detailed Methodology

The following is a representative protocol based on standard hydroxymethylation procedures for phenols.

- **Preparation:** To a solution of 2-chlorophenol (1.0 eq) in an aqueous solution of sodium hydroxide (1.1 eq) in a reaction flask, add an aqueous solution of formaldehyde (37 wt. %, 1.2 eq) dropwise.
- **Reaction:** The reaction mixture is stirred at a controlled temperature (typically between 50-70 °C) for several hours until the starting material is consumed, as monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After cooling the mixture to room temperature, it is carefully acidified with dilute hydrochloric acid until it reaches a pH of approximately 5-6. The acidic condition neutralizes the phenoxide and causes the product to precipitate out of the solution.
- **Isolation:** The resulting solid precipitate is collected by vacuum filtration. The filter cake is then washed with cold deionized water to remove any remaining salts and impurities.
- **Purification:** The crude product is purified by recrystallization from an appropriate solvent system, such as water or a mixture of toluene and heptane, to yield pure **2-Chloro-4-(hydroxymethyl)phenol** as a crystalline solid.
- **Characterization:** The final product's identity and purity should be confirmed using standard analytical techniques such as ¹H NMR, ¹³C NMR, Mass Spectrometry, and melting point analysis.

Applications in Drug Development and Research

As a functionalized phenol, **2-Chloro-4-(hydroxymethyl)phenol** serves as a valuable intermediate in the synthesis of various target molecules. The presence of three reactive sites—the phenolic hydroxyl, the benzylic hydroxyl, and the chlorinated aromatic ring—allows for diverse chemical transformations. Its primary application lies in being a precursor for more complex molecules with potential biological activity.

Safety and Handling

Hazard Statements:

- Causes skin irritation.

- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Wear protective gloves, eye protection, and face protection.
- Avoid breathing dust, fumes, or vapors.
- Use only outdoors or in a well-ventilated area.
- If on skin: Wash with plenty of soap and water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical. Proper personal protective equipment (PPE) and engineering controls are mandatory to ensure laboratory safety.

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